

How to prevent seeding when using RHEOBYK additives.

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Compound of Interest

Compound Name: Byk-R

Cat. No.: B1169707

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Technical Support Center: RHEOBYK® Additives

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent seeding issues when using RHEOBYK® additives in their experiments.

Troubleshooting Guide: Seeding Prevention

Seeding, the formation of undesired solid particles, can compromise the quality and performance of your formulations. Understanding the key factors that influence the incorporation of RHEOBYK® additives is crucial for preventing this issue. This guide provides insights into the common causes of seeding and actionable steps to avoid it.

Core Principles for Preventing Seeding:

The proper incorporation of RHEOBYK® additives is a balance of temperature, shear force, and time. Seeding can often be traced back to one or more of the following factors:

- **Low Processing Temperature:** Insufficient thermal energy can prevent the complete dissolution or dispersion of the additive.
- **Inadequate Dwell Time:** The additive may not have enough time to properly integrate into the system.

- **Excessive Temperature:** Overheating can cause some additives, particularly castor oil derivatives, to dissolve completely and then precipitate out as seeds upon cooling.
- **Insufficient Agitation:** Proper mixing is essential for uniform distribution and to prevent localized high concentrations of the additive. Cooling a mill base without agitation can lead to a "false body" phenomenon, which in some cases can be corrected with agitation, but severe seeding may be irreversible.

The following table summarizes recommended incorporation parameters for different RHEOBYK® additive families to minimize the risk of seeding.

Additive Family	Key Characteristics	Recommended Incorporation Stage	Temperature Guidance	Shear Force / Time	Seeding Prevention Notes
Polyamide-based (e.g., RHEOBYK®-440)	Liquid, easy to handle.	Letdown stage or post-addition.	Temperature control is generally not necessary.	Medium shear forces for at least 5 minutes.	Avoid adding to the millbase, as this can reduce efficiency.
Polyamide-based (e.g., RHEOBYK®-430, RHEOBYK®-431)	Liquid, easier to incorporate than some other types.	Can be incorporated at lower temperatures.	Lower temperatures are acceptable.	Lower shear is sufficient.	These are designed for easier incorporation, reducing the risk of seeding.
HEUR-based Flakes (e.g., RHEOBYK®-7650, 7670, 7690)	Solid, non-dusting flakes.	Can be used in the grinding stage, letdown, or as a post-additive.	30-40°C can aid in incorporation, especially for post-addition.	Post-addition may require longer stirring times.	These are designed for easy incorporation and can be added directly or as a pre-gel.
Modified Urea-based (e.g., RHEOBYK®-D 420)	Liquid, generates thixotropic flow.	Suitable for post-addition.	Not specified, but generally robust.	Standard mixing is usually sufficient.	Primarily designed to improve storage stability and sag resistance.

Experimental Protocols

Protocol 1: Incorporation of Liquid Polyamide-Based RHEOBYK® Additives (e.g., RHEOBYK®-440)

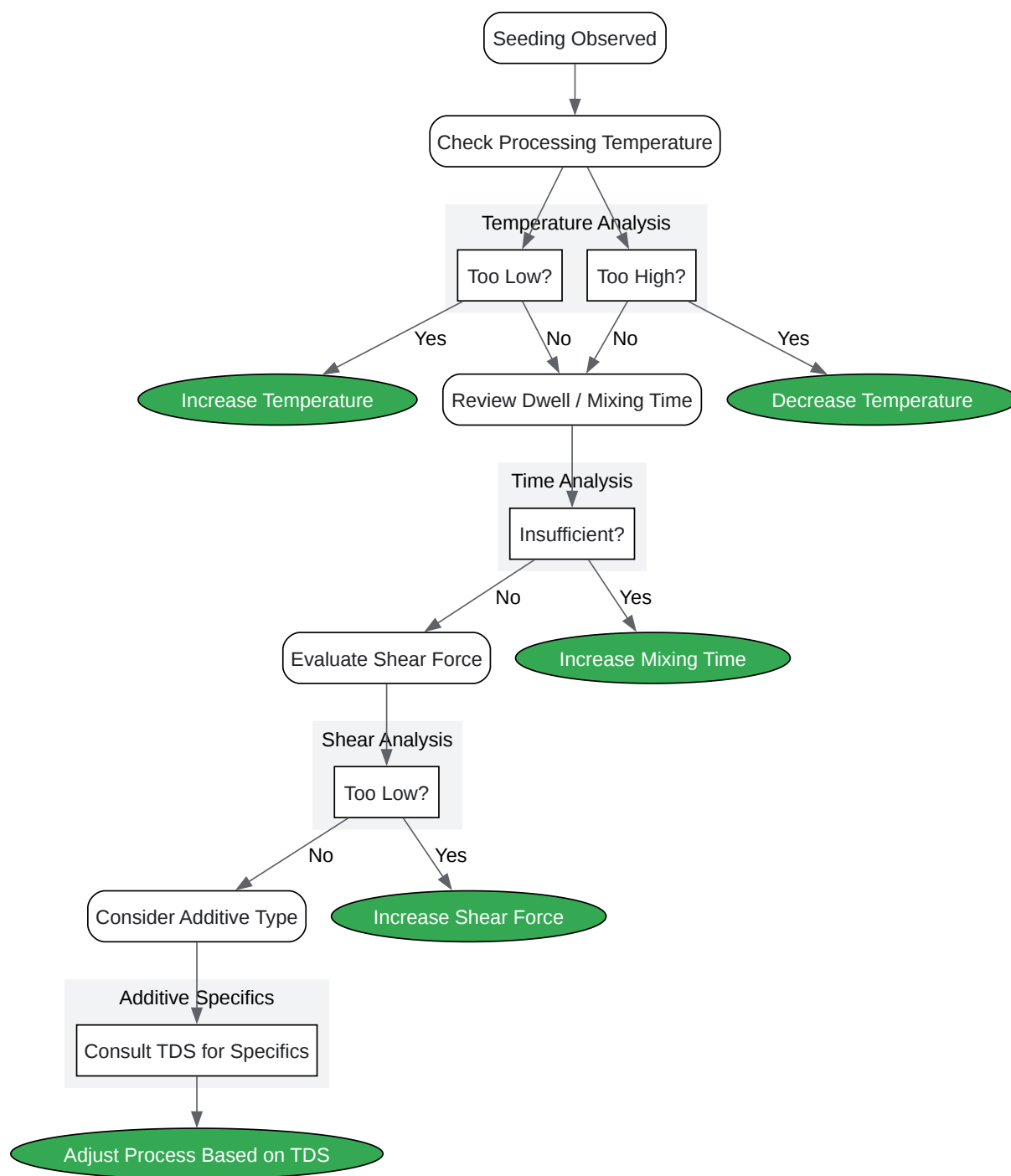
- Preparation: Ensure the main formulation (letdown stage) is prepared and ready for the addition of the rheology modifier.
- Addition: While stirring the formulation, slowly add the recommended dosage of the liquid RHEOBYK® additive.
- Dispersion: Increase the stirrer speed to achieve medium shear.
- Dwell Time: Continue mixing for a minimum of 5 minutes to ensure uniform distribution and full activation of the additive.
- Quality Control: Visually inspect the formulation for any signs of seeding or inhomogeneity.

Protocol 2: Incorporation of HEUR-based RHEOBYK® Flake Additives (e.g., RHEOBYK®-76XX Series)

- Preparation: The formulation can be at the grinding, letdown, or post-addition stage.
- Temperature Adjustment (Optional but Recommended for Post-Addition): Gently warm the formulation to 30-40°C.
- Addition: Gradually introduce the RHEOBYK® flakes into the vortex of the mixing formulation.
- Dispersion: Maintain agitation to ensure the flakes are well-dispersed and dissolved. For post-addition, a longer mixing time may be necessary.
- Quality Control: Check for complete dissolution of the flakes and the absence of any particulate matter.

Visualizing the Process

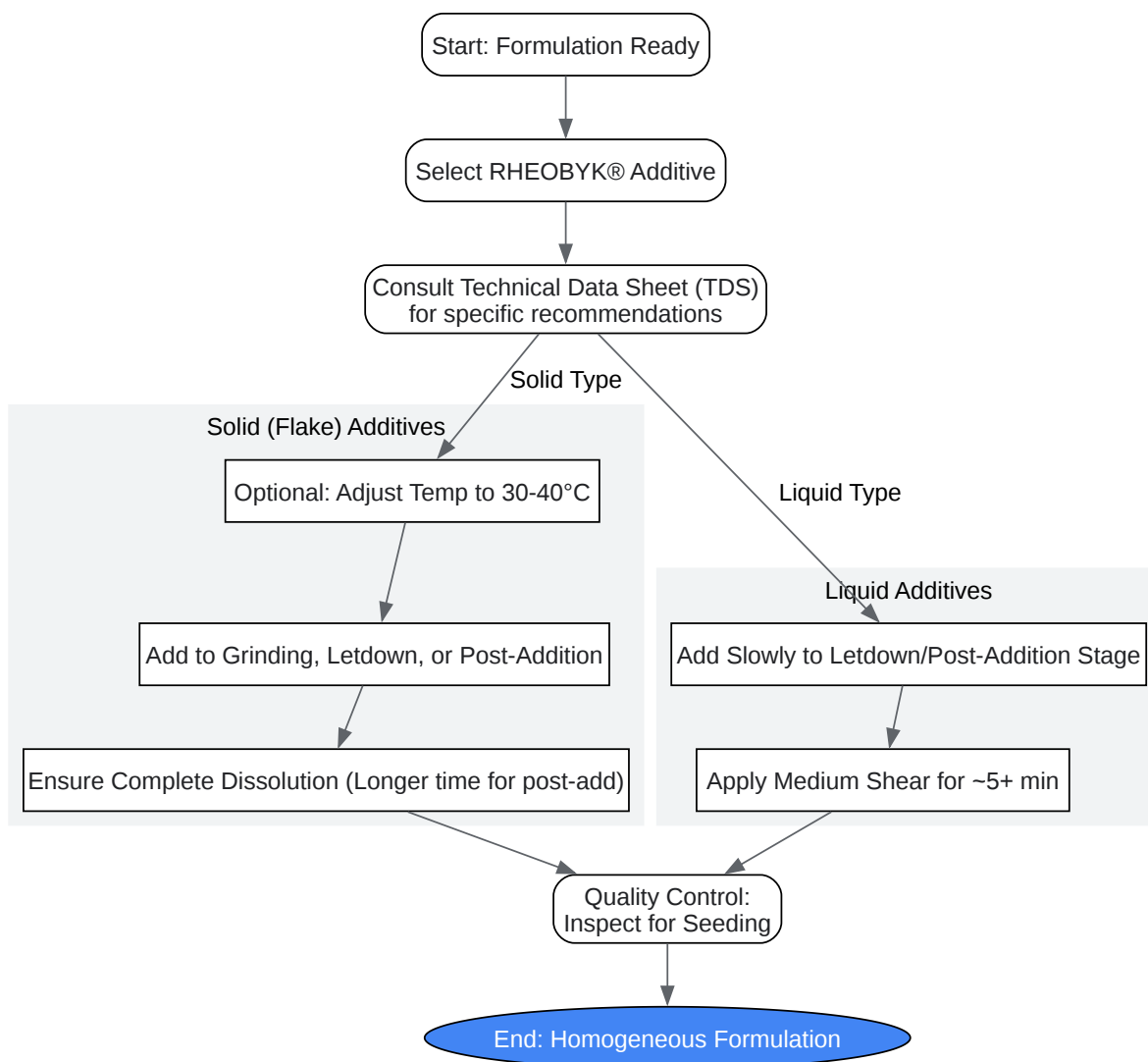
Diagram 1: General Troubleshooting Logic for Seeding Issues



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Caption: Troubleshooting workflow for identifying and resolving seeding issues.

Diagram 2: Recommended Incorporation Workflow for RHEOBYK® Additives

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Caption: General workflow for incorporating liquid and solid RHEOBYK® additives.

Frequently Asked Questions (FAQs)

Q1: What are the first signs of seeding to look out for?

A1: The initial signs of seeding can be subtle, appearing as a slight haziness or lack of clarity in the formulation. As the problem progresses, you may observe fine, sand-like particles, or larger, more distinct seeds. In severe cases, these can settle out over time.

Q2: Can a formulation with seeding be recovered?

A2: In some instances, such as the "false body" phenomenon seen with certain additives, increasing agitation can resolve the issue. However, in most cases of true seeding, particularly with heat-sensitive additives, recovery is impractical or impossible. It is far more effective to focus on prevention.

Q3: Is it better to add RHEOBYK® additives to the millbase or during letdown?

A3: For many liquid RHEOBYK® additives, such as RHEOBYK®-440, it is preferable to add them during the letdown stage or as a post-additive. Adding them to the high-shear environment of the millbase can sometimes reduce their effectiveness. For the solid flake additives, they are versatile and can be added at various stages, including the grind. Always consult the technical data sheet for the specific product you are using.

Q4: How does the polarity of the system affect the choice and incorporation of a RHEOBYK® additive?

A4: The polarity of your system is a critical factor. RHEOBYK® additives are designed for specific polarity ranges, from non-polar to aqueous systems. Using an additive that is not compatible with the polarity of your formulation can lead to poor solubility and an increased risk of seeding.

Q5: Do the new non-dusting flake additives (RHEOBYK®-76XX series) have a lower risk of seeding?

A5: The RHEOBYK®-76XX series are designed for ease of incorporation. Their flake form is non-dusting and they can be added directly to the formulation. While they are designed to be robust, following recommended guidelines, such as warming the batch for post-addition, will still help to ensure a smooth incorporation and minimize any potential issues.

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